

Personal protective equipment for handling 5-(p-Methylphenyl)-5-phenylhydantoin

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Compound of Interest

Compound Name: 5-(p-Methylphenyl)-5-phenylhydantoin

Cat. No.: B026451

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Essential Safety and Handling Guide for 5-(p-Methylphenyl)-5-phenylhydantoin

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **5-(p-Methylphenyl)-5-phenylhydantoin**. The following procedures are designed to ensure the safe handling, storage, and disposal of this compound, minimizing risks and ensuring a secure laboratory environment.

Chemical Identifier and Hazard Information

Identifier	Value
CAS Number	51169-17-6 [1]
Molecular Formula	C ₁₆ H ₁₄ N ₂ O ₂ [1]
Molecular Weight	266.29 g/mol [1]
Signal Word	Warning [1] [2]
Hazard Statements	H302 (Harmful if swallowed), H351 (Suspected of causing cancer), H361 (Suspected of damaging fertility or the unborn child) [1] [2]
Hazard Classifications	Acute Toxicity 4 (Oral), Carcinogenicity 2, Reproductive Toxicity 2 [2]

Personal Protective Equipment (PPE)

Strict adherence to the following Personal Protective Equipment (PPE) guidelines is mandatory when handling **5-(p-Methylphenyl)-5-phenylhydantoin**.

Protection Type	Specific Requirement	Standard
Respiratory Protection	Dust mask/respirator with particle filter	NIOSH approved N95 (US) or EN 143 P3 (EU) [1] [2]
Eye Protection	Chemical safety goggles or faceshield	OSHA 29 CFR 1910.133 or European Standard EN166
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber)	Consult manufacturer's specifications for chemical compatibility.
Body Protection	Laboratory coat, long-sleeved garments, closed-toe shoes	Standard laboratory practice

Operational Plan: Step-by-Step Handling Procedures

A designated area, such as a chemical fume hood or a glove box, must be established for all work involving **5-(p-Methylphenyl)-5-phenylhydantoin**. This area should be clearly marked with warning signs indicating the presence of a carcinogenic and reproductive toxin.

Preparation and Weighing

- Preparation: Before handling the compound, ensure that the designated area is clean and uncluttered. All necessary equipment, including weighing paper, spatulas, and waste containers, should be placed within the containment area.
- Weighing:
 - Perform all weighing operations within a chemical fume hood or a ventilated balance enclosure to minimize the risk of inhalation.
 - Use a disposable weighing boat or paper to avoid contamination of the balance.
 - Handle the powder gently to prevent aerosolization.
 - Close the primary container immediately after dispensing the required amount.

Dissolving and Transferring

- Solvent Addition: If preparing a solution, add the solvent to the weighed powder slowly and carefully within the designated containment area.
- Transfer: When transferring the compound or its solutions, use sealed, secondary containers to prevent spills during transport within the laboratory.

Emergency Procedures

Accidental Exposure

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.

- Inhalation: Move the exposed individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Spill Response

- Evacuate: Immediately evacuate the area and alert others.
- Contain: If it is safe to do so, prevent the spread of the powder by covering it with a damp absorbent material. Do not dry sweep, as this can generate dust.
- Decontaminate:
 - Wear the appropriate PPE, including respiratory protection.
 - Gently cover the spill with an absorbent material (e.g., vermiculite, sand, or chemical absorbent pads).
 - Carefully collect the absorbed material using non-sparking tools and place it into a labeled, sealed container for hazardous waste disposal.
 - Clean the spill area with a detergent solution and water, collecting the cleaning materials for hazardous waste disposal.
- Ventilate: Ventilate the area thoroughly.

Disposal Plan

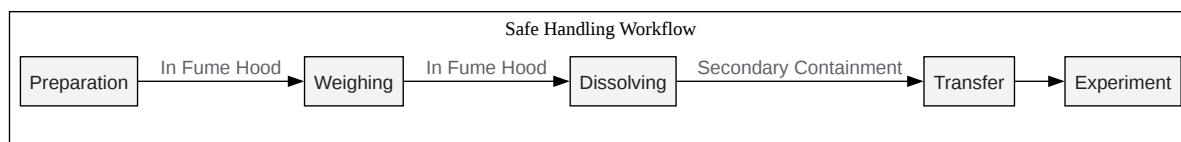
All waste materials contaminated with **5-(p-Methylphenyl)-5-phenylhydantoin** must be treated as hazardous waste.

Waste Type	Disposal Procedure
Solid Waste	<p>Includes excess compound, contaminated weighing papers, gloves, and other disposable labware.</p> <p>1. Collect in a dedicated, clearly labeled, and sealed hazardous waste container.</p> <p>2. The container should be stored in a designated satellite accumulation area.</p>
Liquid Waste	<p>Includes solutions of the compound and contaminated cleaning solutions.</p> <p>1. Collect in a dedicated, clearly labeled, and sealed hazardous waste container suitable for liquids.</p> <p>2. The container should be stored in secondary containment within a designated satellite accumulation area.</p>

Note: All waste disposal must comply with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on waste stream classification and disposal procedures.

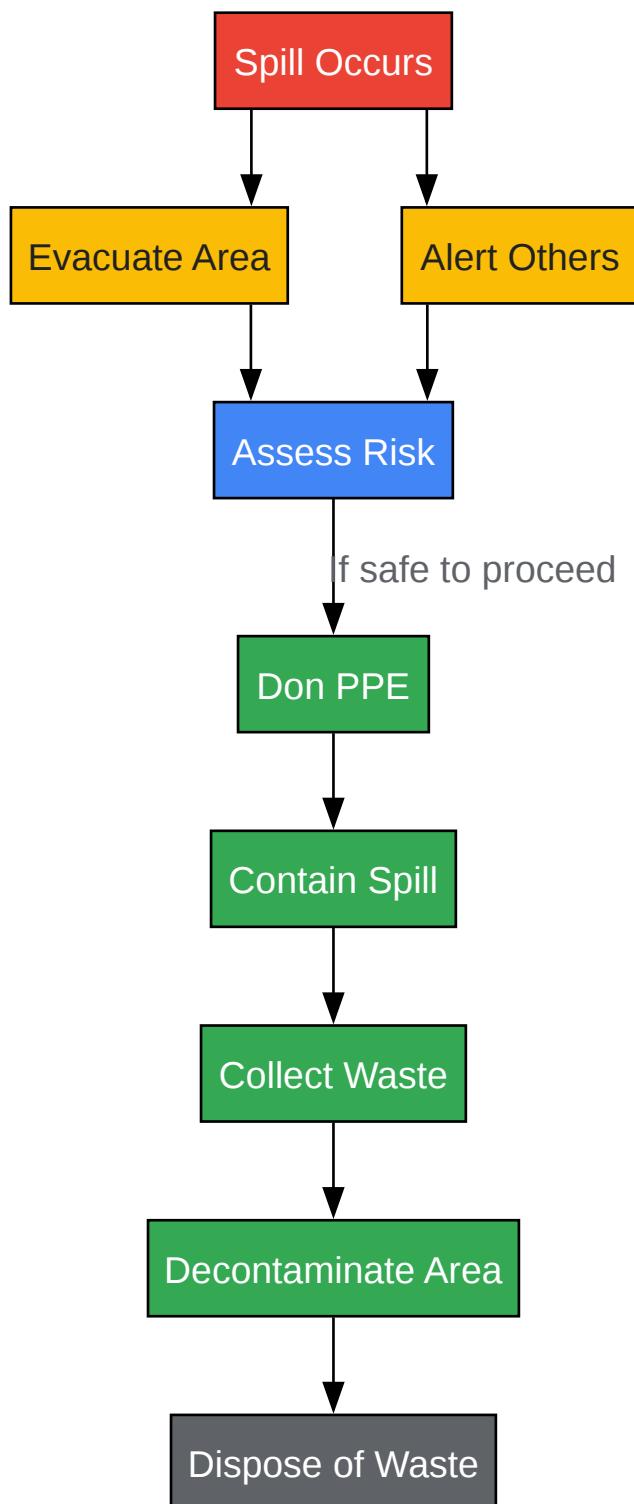
Workflow and Logical Relationships

The following diagrams illustrate the key workflows for handling and emergency response.



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Caption: Workflow for the safe handling of **5-(p-Methylphenyl)-5-phenylhydantoin**.



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Caption: Step-by-step emergency response plan for a chemical spill.

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References

- 1. Hazardous Material Spill | Emergency Information [emergency.weill.cornell.edu]
- 2. CCOHS: Spill Response - Chemicals [ccohs.ca]
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